

# A Comparative Analysis of Long-Term Stability: IR-825 Versus Indocyanine Green (ICG)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

In the realm of near-infrared (NIR) fluorescence imaging and photothermal therapy, the selection of a stable and reliable dye is paramount for reproducible and accurate results. Indocyanine green (ICG) has long been the gold standard, being one of the few NIR dyes approved by the FDA for clinical use. However, its well-documented instability in aqueous solutions presents significant challenges for researchers and clinicians. This guide provides a comprehensive comparison of the long-term stability and degradation of a promising alternative, IR-825, against the established benchmark of ICG, supported by available experimental data.

## **Executive Summary**

While direct, extensive comparative studies on the long-term stability of free IR-825 dye versus ICG are still emerging, preliminary evidence and data from related compounds suggest that IR-825, particularly when incorporated into nanoparticle formulations, exhibits enhanced stability compared to ICG. ICG is known to degrade rapidly in aqueous environments, with its stability being influenced by solvent, concentration, light, and temperature. IR-820, a structurally similar dye to IR-825, has demonstrated significantly better stability than ICG in aqueous solutions. Manufacturer data for IR-825 indicates good long-term stability when stored under optimal conditions.

## **Quantitative Data Summary**



The following tables summarize the available quantitative data on the stability of ICG and related cyanine dyes. Direct quantitative data for the long-term stability of free **IR-825** in solution is limited in publicly available literature; therefore, data for the closely related IR-820 is included for a more comprehensive comparison.

Table 1: Thermal Stability of ICG and IR-820 in Different Solvents

Solvent	Temperature (°C)	ICG Absorbance Decrease (%) after 24h	IR-820 Absorbance Decrease (%) after 24h
Water	25	~15	~10
Water	37	~35	~20
PBS	25	~20	~15
PBS	37	~40	~25
Plasma	25	<5	<5
Plasma	37	~10	~5

Data extrapolated from studies on ICG and IR-820 stability.[1][2]

Table 2: Photostability of ICG and IR-820 in Aqueous Solution

Condition	ICG Degradation Half-time (hours)	IR-820 Degradation Half- time (hours)
Ambient Light	14.4	~28.8
Laser Irradiation (786 nm)	2.3	~4.6

This data is based on studies comparing ICG and IR-820 and indicates that IR-820 is approximately twice as photostable as ICG.[3][4][5]

Table 3: General Stability of IR-825 (from manufacturer data)



Storage Condition	Recommended Duration	Stability
Dry, dark at -20°C	Long-term (months to years)	>2 years[6]
Dry, dark at 0-4°C	Short-term (days to weeks)	Stable[6]
In DMSO at -20°C	1 month	Stable[7]
In DMSO at -80°C	6 months	Stable[7]

# Degradation Analysis Indocyanine Green (ICG)

The degradation of ICG in aqueous solutions is a complex process influenced by several factors. The primary degradation pathway involves the cleavage of the polymethine chain, which is susceptible to oxidation.[8] This leads to a loss of the chromophore and, consequently, its NIR absorption and fluorescence properties.

The degradation of ICG follows first-order kinetics, and the rate of degradation is accelerated by exposure to light and elevated temperatures.[9][10] In aqueous solutions, ICG can also form aggregates, which can alter its spectral properties and contribute to its instability.

Several degradation products of ICG have been identified using techniques like HPLC and mass spectrometry. These products are generally smaller molecules resulting from the breakdown of the cyanine structure.[9]

### **IR-825**

Specific degradation pathways and products for **IR-825** are not as extensively documented as those for ICG. However, as a heptamethine cyanine dye, it is expected to share similar degradation mechanisms involving the oxidative cleavage of the polymethine chain. The general mechanism for cyanine dye photodegradation is believed to involve the reaction of the dye's triplet state with oxygen.[11] The resulting products often include aldehydes and other smaller organic molecules.[1]

Some studies on nanoparticle formulations of **IR-825** suggest that encapsulation can significantly enhance its photothermal stability compared to ICG, indicating a greater resistance



to degradation under laser irradiation.[5] This enhanced stability is a key advantage for applications requiring prolonged or high-intensity light exposure.

## **Experimental Protocols**

Below are detailed methodologies for key experiments relevant to the stability and degradation analysis of NIR dyes like **IR-825** and ICG.

## Protocol 1: Long-Term Thermal Stability Assessment in Solution

Objective: To determine the rate of thermal degradation of the dye in a specific solvent over an extended period.

### Materials:

- IR-825 and ICG powders
- Solvents (e.g., deionized water, PBS, plasma)
- Spectrophotometer
- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 37°C)
- Amber vials or tubes to protect from light

### Procedure:

- Solution Preparation: Prepare stock solutions of IR-825 and ICG in the desired solvent at a known concentration (e.g., 1 mg/mL).
- Sample Preparation: Dilute the stock solutions to the final experimental concentration in the respective solvents. Aliquot the solutions into amber vials.
- Incubation: Place the vials in incubators set at the different test temperatures.
- Spectrophotometric Analysis: At predetermined time points (e.g., 0, 24, 48, 72 hours, and weekly thereafter), remove an aliquot from each sample.



- Measure the absorbance spectrum of each aliquot using a spectrophotometer at the dye's maximum absorption wavelength.
- Data Analysis: Plot the percentage of remaining dye concentration (calculated from the absorbance values) against time for each temperature. The degradation rate constant can be determined by fitting the data to an appropriate kinetic model (e.g., first-order decay).

## **Protocol 2: Photostability Assessment**

Objective: To evaluate the degradation of the dye upon exposure to a controlled light source.

#### Materials:

- IR-825 and ICG solutions
- Light source with a specific wavelength and intensity (e.g., laser, filtered lamp)
- · Spectrophotometer or fluorometer
- Cuvettes
- Actinometer (optional, for quantifying light exposure)

### Procedure:

- Sample Preparation: Prepare solutions of IR-825 and ICG in the desired solvent and place them in quartz cuvettes.
- Light Exposure: Irradiate the samples with the light source for defined periods. A control sample should be kept in the dark.
- Spectroscopic Measurement: At regular intervals during irradiation, measure the absorbance or fluorescence spectrum of the samples.
- Data Analysis: Plot the change in absorbance or fluorescence intensity as a function of irradiation time. The photobleaching quantum yield or the half-life of the dye under specific light conditions can be calculated.

## Protocol 3: Identification of Degradation Products by HPLC-MS

Objective: To separate and identify the chemical species formed during the degradation of the dyes.

### Materials:

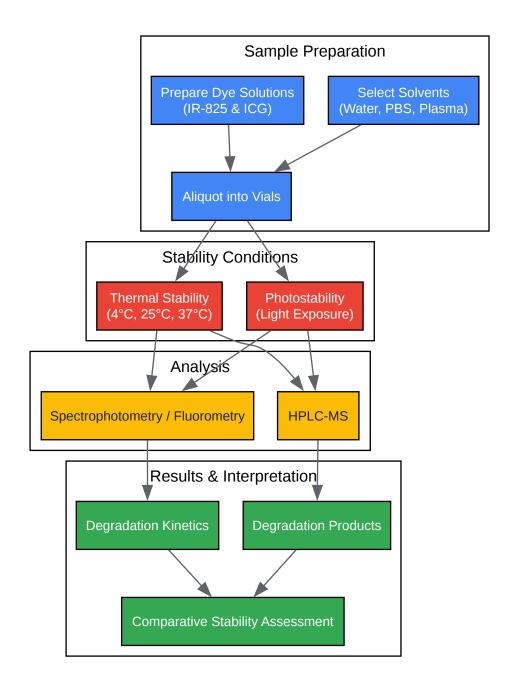
- Degraded samples of IR-825 and ICG
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- Mass Spectrometer (MS) detector
- · Appropriate mobile phase solvents

#### Procedure:

- Sample Preparation: Degrade the dye solutions using heat or light as described in the protocols above.
- HPLC Separation: Inject the degraded sample into the HPLC system. Develop a gradient elution method to separate the parent dye from its degradation products.
- MS Detection: The eluent from the HPLC is introduced into the mass spectrometer. Acquire
  mass spectra for each separated peak.
- Data Analysis: Analyze the mass spectra to determine the mass-to-charge ratio of the degradation products. Fragmentation patterns can be used to elucidate their chemical structures.

# Visualizations Experimental Workflow for Stability Analysis





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Workflow for comparative stability analysis.

## Proposed Degradation Pathway for Cyanine Dyes General oxidative degradation pathway.

### Conclusion



The available data strongly suggests that while ICG is a clinically approved and widely used NIR dye, its inherent instability in aqueous solutions is a significant drawback. Emerging evidence for related cyanine dyes like IR-820, and by extension, the structurally similar IR-825, points towards a future where more stable alternatives can provide researchers and clinicians with more reliable and robust tools for NIR imaging and therapy. The enhanced stability of IR-825, particularly when formulated in nanoparticles, makes it a compelling candidate for applications demanding long-term stability and resistance to photodegradation. Further direct comparative studies are warranted to fully elucidate the stability advantages of IR-825 over ICG.

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### References

- 1. researchgate.net [researchgate.net]
- 2. amsbio.com [amsbio.com]
- 3. Comparative study of the optical and heat generation properties of IR820 and indocyanine green PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. apps.dtic.mil [apps.dtic.mil]
- 5. researchgate.net [researchgate.net]
- 6. medkoo.com [medkoo.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Cyanine Dyes for Photo-Thermal Therapy: A Comparison of Synthetic Liposomes and Natural Erythrocyte-Based Carriers - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Degradation kinetics of indocyanine green in aqueous solution PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. nathan.instras.com [nathan.instras.com]
- To cite this document: BenchChem. [A Comparative Analysis of Long-Term Stability: IR-825 Versus Indocyanine Green (ICG)]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b11928913#long-term-stability-and-degradation-analysis-of-ir-825-compared-to-icg]

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